

# 3-Hydroxycarbofuran CAS number and chemical identifiers

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## Compound of Interest

Compound Name: 3-Hydroxycarbofuran

Cat. No.: B132532

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## 3-Hydroxycarbofuran: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Hydroxycarbofuran** is a major metabolite of the broad-spectrum carbamate pesticide, carbofuran.[1][2] As an active metabolite, it exhibits significant biological activity, primarily as a reversible inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[2][3] This technical guide provides an in-depth overview of **3-Hydroxycarbofuran**, including its chemical identifiers, experimental protocols for its detection and quantification, its metabolic pathway, and the mechanism of its interaction with acetylcholinesterase.

### Chemical Identifiers

A clear identification of **3-Hydroxycarbofuran** is crucial for research and regulatory purposes. The following table summarizes its key chemical identifiers.

Identifier	Value	Reference
CAS Number	16655-82-6	[1][3]
IUPAC Name	(3-hydroxy-2,2-dimethyl-2,3-dihydro-1-benzofuran-7-yl) N-methylcarbamate	[2]
Chemical Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>4</sub>	[1][3]
Molecular Weight	237.25 g/mol	[3]
SMILES String	<chem>CC1(C(C2=C(O1)C(=CC=C2)OC(=O)NC)O)C</chem>	[3]
InChI Key	RHSUJRQZTQNSLL-UHFFFAOYSA-N	

## Experimental Protocols

Accurate detection and quantification of **3-Hydroxycarbofuran** are essential for toxicological studies, environmental monitoring, and food safety analysis. Several analytical methods have been developed for this purpose, with High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) being the most common.

### Analysis by High-Performance Liquid Chromatography with Diode Array Detector (HPLC-DAD)

This method is suitable for the determination of **3-Hydroxycarbofuran** in biological matrices such as stomach contents, liver, vitreous humor, and blood.

- Sample Preparation: Homogenization of the tissue sample followed by liquid-liquid extraction with a suitable organic solvent like ethyl acetate.
- Chromatographic Conditions:
  - Column: A reverse-phase column, such as a C18 column, is typically used.

- Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid) and an organic solvent like acetonitrile or methanol.
- Detection: Diode Array Detector (DAD) set to monitor the absorbance at the maximum wavelength of **3-Hydroxycarbofuran**.
- Validation Parameters: The method should be validated for linearity, precision, accuracy, selectivity, recovery, and matrix effect. Linearity is typically observed in the range of 6.25-100 µg/mL.

## Analysis by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

UPLC-MS/MS offers higher sensitivity and selectivity for the quantification of **3-Hydroxycarbofuran**, especially at low concentrations in complex matrices like duck liver.

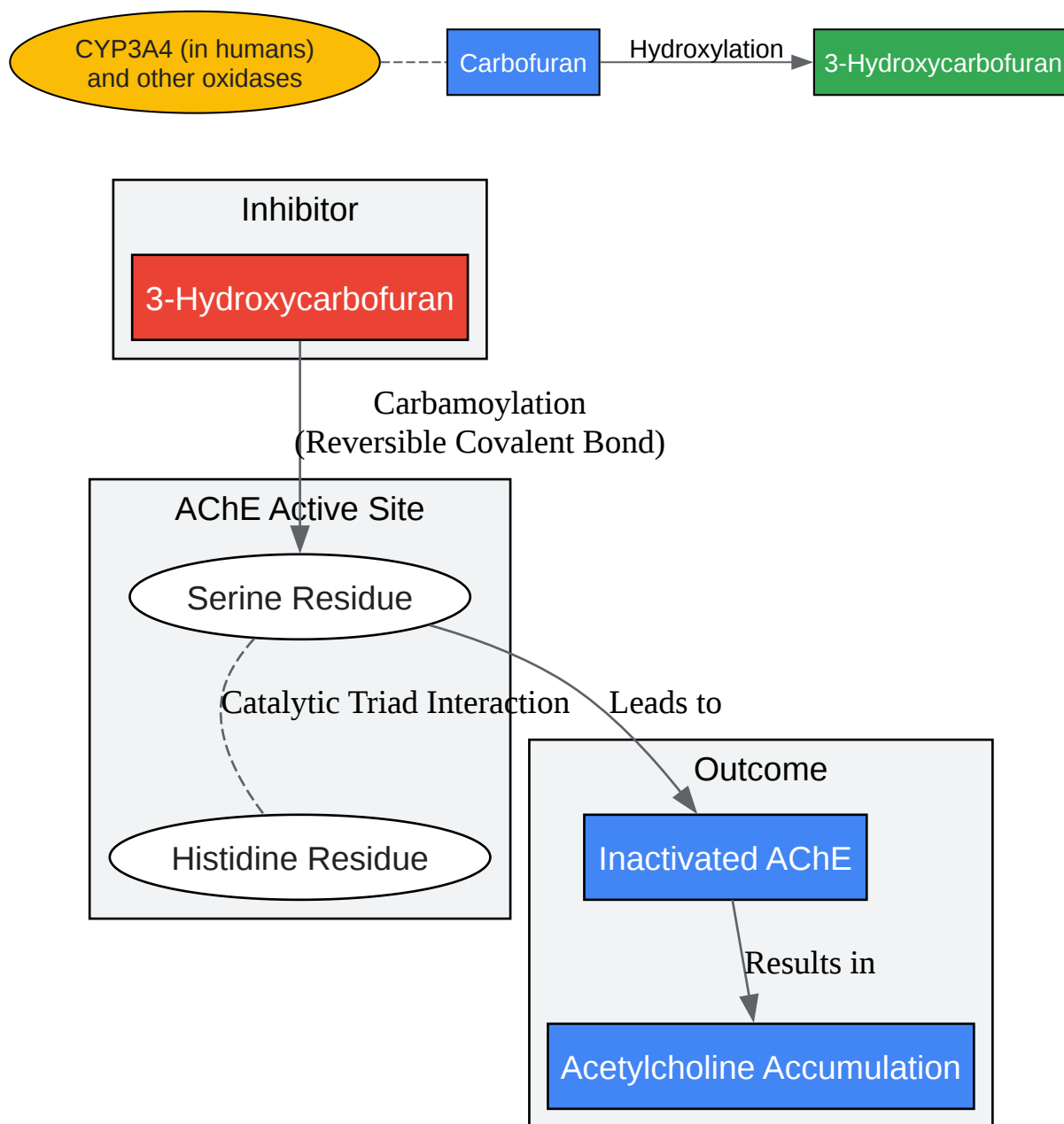
- Sample Preparation: Liver tissue is ground into a homogenate and then subjected to liquid-liquid extraction with ethyl acetate.
- Chromatographic Conditions:
  - Column: A UPLC BEH C18 column (e.g., 2.1 x 50 mm, 1.7 µm) is commonly employed.
  - Mobile Phase: A gradient elution with a mobile phase consisting of ammonium acetate in water and acetonitrile.
  - Flow Rate: Typically around 0.4 mL/min.
- Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray ionization (ESI) in positive mode.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is used for quantitative analysis. The specific precursor-to-product ion transition for **3-Hydroxycarbofuran** is  $m/z$  238.1 → 180.9.
- Validation Parameters: The method is validated for linearity (typically in the range of 2–2000 ng/g), precision, accuracy, extraction efficiency, and matrix effect. The lower limit of

quantification can be as low as 2 ng/g.

## Signaling Pathways and Logical Relationships

### Metabolic Pathway of Carbofuran to 3-Hydroxycarbofuran

**3-Hydroxycarbofuran** is a primary metabolite of carbofuran, formed through an oxidative process primarily in the liver. The hydroxylation of the benzofuranyl ring is a key step in its detoxification pathway. In humans, this metabolic conversion is predominantly catalyzed by the cytochrome P450 enzyme, CYP3A4.



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## References

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